

# Bourgeonal: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Bourgeonal*

Cat. No.: *B016135*

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An In-depth Examination of the Chemico-Biological Properties and Signaling Mechanisms of 3-(4-tert-butylphenyl)propanal

## Abstract

**Bourgeonal**, a synthetic aromatic aldehyde, is a molecule of significant interest in fields ranging from perfumery to reproductive biology. Initially recognized for its potent lily-of-the-valley fragrance, **Bourgeonal** has been identified as a potent chemoattractant for human spermatozoa. This technical guide provides a comprehensive overview of **Bourgeonal**, including its chemical and physical properties, synthesis, and its complex role in sperm chemotaxis. The guide delves into the ongoing scientific debate surrounding its signaling pathway, presenting evidence for both the canonical olfactory receptor-mediated mechanism and the direct activation of the CatSper ion channel. Detailed experimental protocols are provided to facilitate further research in this area.

## Chemical and Physical Properties

**Bourgeonal**, systematically named 3-(4-tert-butylphenyl)propanal, is a pale yellow liquid at room temperature.<sup>[1]</sup> It is widely used in the fragrance industry for its characteristic floral, watery, and green scent.<sup>[1]</sup> Key quantitative data for **Bourgeonal** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	18127-01-0	[2][3][4]
Molecular Formula	C13H18O	
Molecular Weight	190.28 g/mol	
Appearance	Pale yellow liquid	
Boiling Point	265.1 °C	
Density	0.938 g/cm <sup>3</sup>	
Synonyms	3-(4-tert-butylphenyl)propanal, p-tert- Butyldihydrocinnamaldehyde	

## Synthesis of Bourgeonal

The industrial synthesis of **Bourgeonal** is primarily achieved through a two-step process involving an aldol condensation followed by hydrogenation.

### Experimental Protocol: Synthesis via Aldol Condensation and Hydrogenation

#### Step 1: Aldol Condensation (Claisen-Schmidt Reaction)

This step involves the reaction of 4-tert-butylbenzaldehyde with acetaldehyde in the presence of a base to form 4-tert-butylcinnamaldehyde.

- Materials: 4-tert-butylbenzaldehyde, acetaldehyde, sodium hydroxide (or other suitable base), ethanol (or other suitable solvent).
- Procedure:
  - Prepare a solution of sodium hydroxide in ethanol in a reaction vessel equipped with a stirrer and cooling system.

- Slowly add a mixture of 4-tert-butylbenzaldehyde and acetaldehyde to the basic solution while maintaining a controlled temperature.
- Allow the reaction to proceed until completion, which can be monitored by techniques such as thin-layer chromatography (TLC).
- Upon completion, neutralize the reaction mixture and extract the 4-tert-butylcinnamaldehyde.
- Purify the product, for example, by distillation under reduced pressure.

## Step 2: Catalytic Hydrogenation

The intermediate, 4-tert-butylcinnamaldehyde, is then hydrogenated to yield **Bourgeonal**.

- Materials: 4-tert-butylcinnamaldehyde, hydrogen gas, a suitable catalyst (e.g., Palladium on carbon, Raney nickel), ethanol (or other suitable solvent).
- Procedure:
  - Dissolve the 4-tert-butylcinnamaldehyde in a suitable solvent in a hydrogenation reactor.
  - Add the catalyst to the solution.
  - Pressurize the reactor with hydrogen gas to the desired pressure.
  - Maintain the reaction under controlled temperature and pressure with vigorous stirring until the uptake of hydrogen ceases.
  - Filter the reaction mixture to remove the catalyst.
  - Purify the resulting **Bourgeonal** by distillation under reduced pressure.

## Biological Activity: Sperm Chemotaxis

In 2003, a seminal study revealed that **Bourgeonal** acts as a chemoattractant for human spermatozoa in vitro. This discovery opened a new avenue of research into the mechanisms of human fertilization. It was found that **Bourgeonal** activates an olfactory receptor, OR1D2

(previously known as hOR17-4), which is expressed on the surface of sperm cells. This activation leads to an increase in intracellular calcium ions, causing the sperm to swim approximately twice as fast.

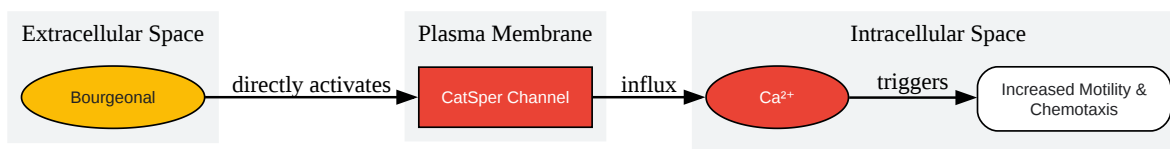
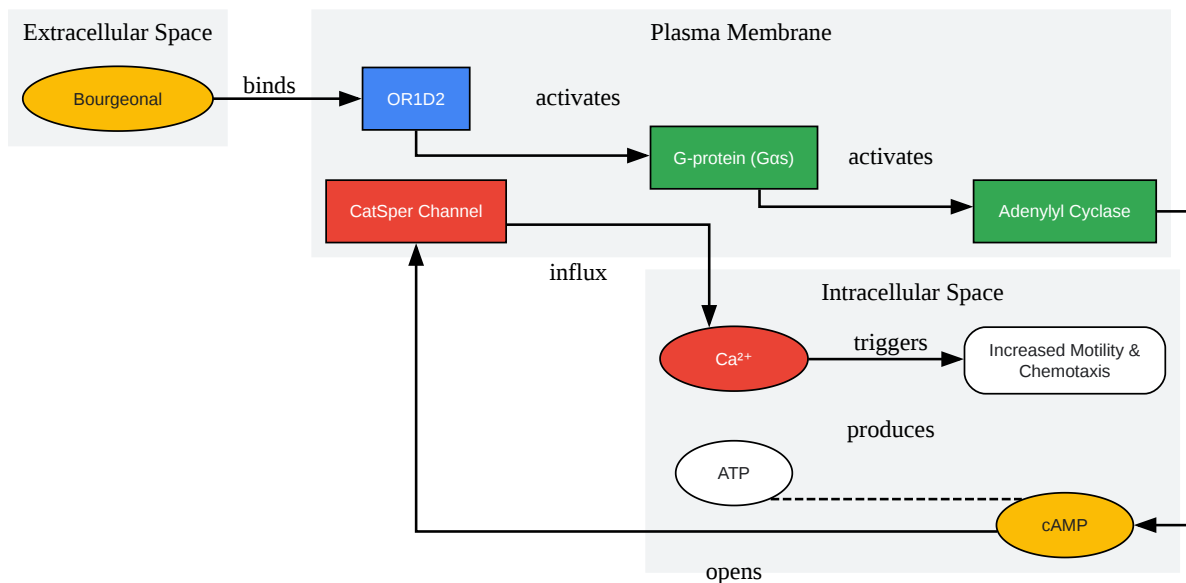
## The Signaling Pathway: An Ongoing Debate

The precise signaling cascade initiated by **Bourgeonal** in human sperm is a subject of active research and debate. Two primary models have been proposed: a canonical olfactory signaling pathway and a direct activation of the CatSper ion channel.

### The Olfactory Receptor (OR1D2) Mediated Pathway

This model suggests a signaling cascade analogous to that found in olfactory sensory neurons.

- Mechanism:
  - **Bourgeonal** binds to the G-protein coupled receptor, OR1D2, on the sperm's plasma membrane.
  - This binding activates an associated G-protein (G $\alpha$ s).
  - The activated G-protein stimulates membrane-bound adenylyl cyclase (mAC).
  - Adenylyl cyclase catalyzes the conversion of ATP to cyclic AMP (cAMP).
  - The increase in intracellular cAMP leads to the opening of the CatSper (cation channel of sperm) ion channel.
  - The influx of calcium ions through the CatSper channel triggers changes in sperm motility, leading to chemotaxis.



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